

Streptobiosamine: A Comprehensive Technical Guide to its Nomenclature, Properties, and Biological Significance

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Compound of Interest

Compound Name: Streptobiosamine

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

Streptobiosamine is a critical disaccharide component of the aminoglycoside antibiotic, streptomycin. A thorough understanding of its chemical identity, properties, and biological origins is paramount for researchers in antibiotic development and related fields. This technical guide provides a detailed overview of the nomenclature, synonyms, and physicochemical properties of **streptobiosamine**. It further delves into its biosynthetic pathway as a key constituent of streptomycin and outlines experimental protocols for its isolation and analysis. This document aims to serve as a comprehensive resource for scientists and professionals engaged in the study and application of this important biomolecule.

Nomenclature and Synonyms

Streptobiosamine is systematically named according to IUPAC nomenclature, though it is also known by several synonyms. A clear understanding of these naming conventions is essential for unambiguous scientific communication.

IUPAC Name

The International Union of Pure and Applied Chemistry (IUPAC) name for **streptobiosamine** is (2R,3R)-3-[(2S,3S,4S,5R,6S)-4,5-dihydroxy-6-(hydroxymethyl)-3-(methylamino)oxan-2-yl]oxy-2-hydroxy-2-[(1S)-1-hydroxyethyl]butanedial[1].

Chemical Structure

Streptobiosamine is an amino disaccharide composed of two monosaccharide units: streptose and N-methyl-L-glucosamine, linked by an α -(1 \rightarrow 2)-glycosidic bond[2][3].

Synonyms and Identifiers

A variety of synonyms and identifiers are used in literature and chemical databases to refer to **streptobiosamine**. These are summarized in the table below for easy reference.

Identifier Type	Value
CAS Registry Number	126-05-6[1][2][4][5]
ChEBI ID	CHEBI:9283[1]
PubChem CID	20056682[1]
MeSH Entry Term	streptobiosamine[1]
Other Synonyms	5-Deoxy-2-O-[2-deoxy-2-(methylamino)- α -L-glucopyranosyl]-3-C-formyl-L-lyxose[2][5]L-Lyxose, 5-deoxy-2-O-(2-deoxy-2-(methylamino)- α -L-glucopyranosyl)-3-C-formyl-[1]

Physicochemical Properties

The physical and chemical properties of **streptobiosamine** are crucial for its handling, analysis, and application in research. Key quantitative data are presented in the following table.

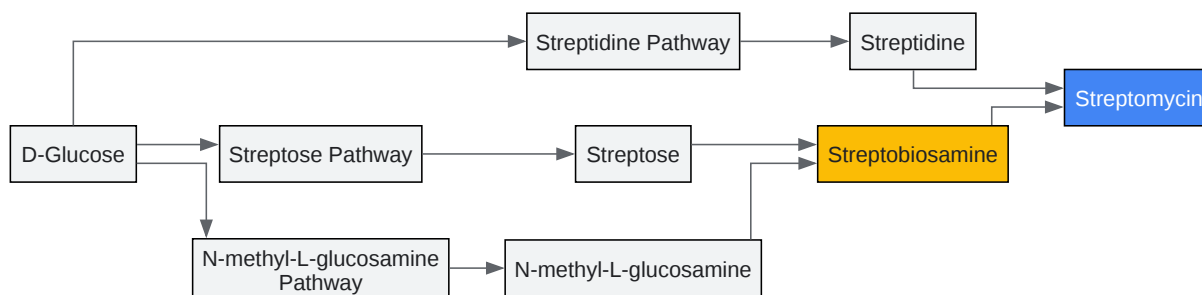
Property	Value	Reference(s)
Molecular Formula	C ₁₃ H ₂₃ NO ₉	[1][2][4]
Molecular Weight	337.32 g/mol	[1][2][4]
Exact Mass	337.1373 Da	[4]
Percent Composition	C: 46.29%, H: 6.87%, N: 4.15%, O: 42.69%	[2]
Boiling Point (Predicted)	579.3 ± 50.0 °C	[5]
Density (Predicted)	1.46 ± 0.1 g/cm ³	[5]
pKa (Predicted)	11.71 ± 0.29	[5]

Biological Significance and Biosynthesis

Streptobiosamine is a fundamental structural component of streptomycin, an antibiotic produced by the bacterium *Streptomyces griseus*[2][3]. It does not possess antibiotic activity on its own but is essential for the overall structure and function of streptomycin. The biosynthesis of **streptobiosamine** is an integral part of the streptomycin biosynthetic pathway, with its two constituent monosaccharides, streptose and N-methyl-L-glucosamine, being synthesized via separate pathways originating from D-glucose[6].

Streptomycin Biosynthesis Overview

The biosynthesis of streptomycin is a complex process involving the convergence of three distinct pathways that produce the three components of the final molecule: streptidine, streptose, and N-methyl-L-glucosamine. These three components are then assembled to form streptomycin.

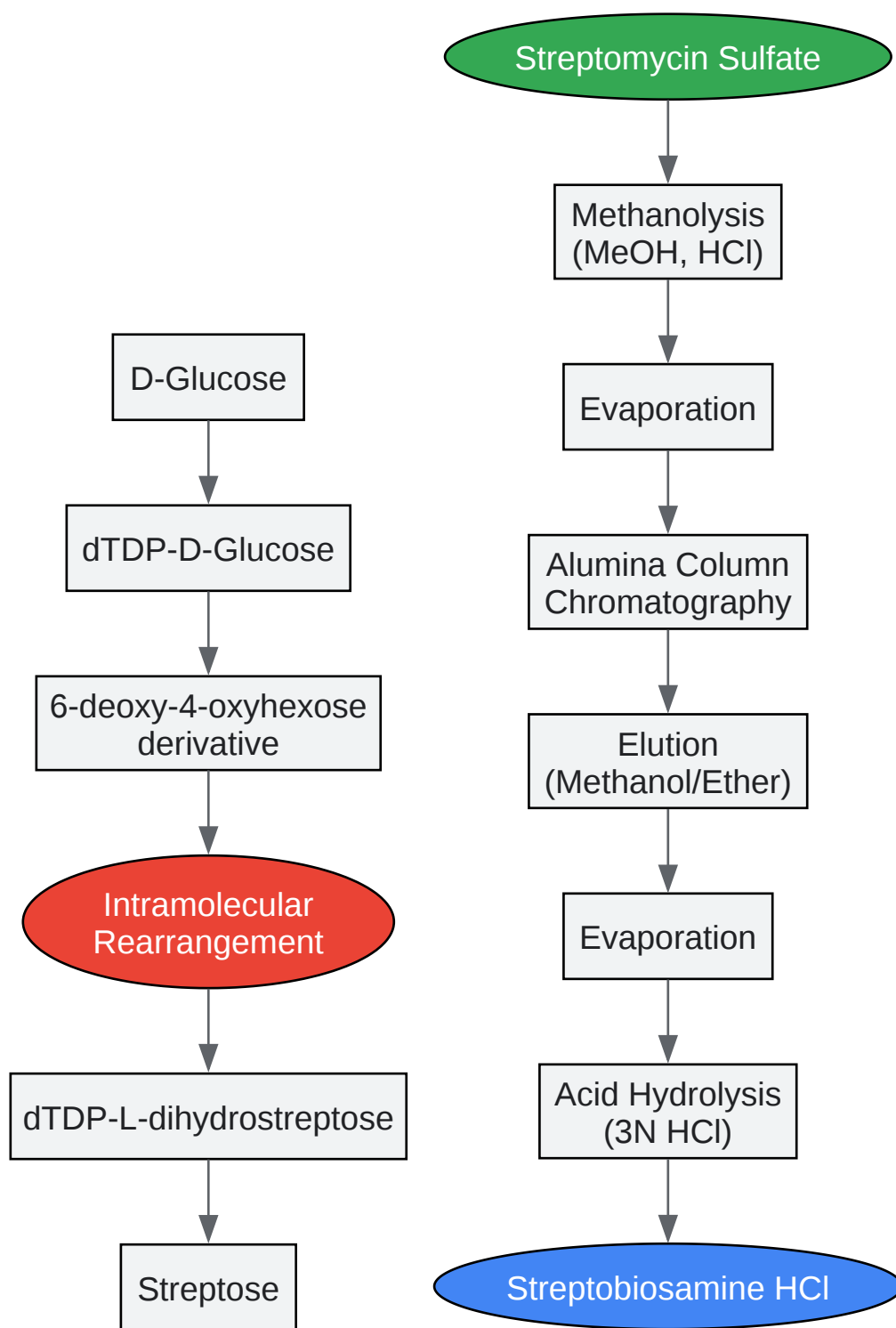


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Overview of the major pathways in streptomycin biosynthesis.

Biosynthesis of Streptose

The streptose moiety of **streptobiosamine** is synthesized from D-glucose through a pathway involving dTDP-glucose. A key step in this pathway is a carbon-carbon rearrangement of a 6-deoxy-4-oxyhexose derivative, where carbon 3 of the glucose backbone becomes the branch carbon of the C-formyl group in streptose^{[1][5]}.



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References

- 1. Synthesis, Characterization and HPLC Analysis of Streptomycin with its Derivatives | Journal of Pioneering Medical Sciences [jpmsonline.com]
- 2. lcms.cz [lcms.cz]
- 3. Streptomycin Analyzed by HPLC - AppNote [mtc-usa.com]
- 4. NMR analysis and site-specific protonation constants of streptomycin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. pubs.acs.org [pubs.acs.org]
- 6. researchgate.net [researchgate.net]
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